

spirodiclofen environmental toxicity compared to other acaricides

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Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

Cat. No.: S003090

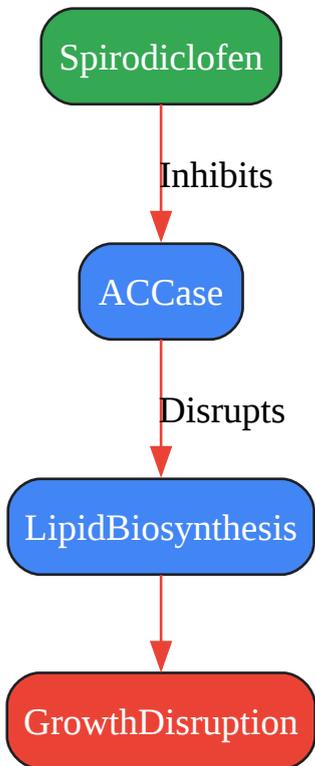
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Mechanism of Action and Toxicity Profile of Spirodiclofen

Spirodiclofen is a spirocyclic phenyl-substituted tetrone acid derivative acaricide that differs in its mode of action from many older acaricides [1]. The table below summarizes its core characteristics:

Feature	Description
Chemical Class	Spirocyclic tetrone acid derivatives [1]
Primary Mode of Action	Inhibition of Acetyl-CoA Carboxylase (ACCase), disrupting lipid biosynthesis [2] [1]
Key Target Life Stages	Effective against spider mites in all developmental stages, including eggs; has a significant impact on female fertility [2]
Mammalian Toxicity (Acute)	Low acute toxicity via oral, dermal, or inhalation routes. It is not a skin or eye irritant but is a potential skin sensitizer [3].
Chronic & Carcinogenicity	The most sensitive target organ is the adrenal gland. The U.S. EPA has classified it as "likely to be carcinogenic to humans" [3].

For clarity, the specific biological target of **spirodiclofen** is illustrated below:

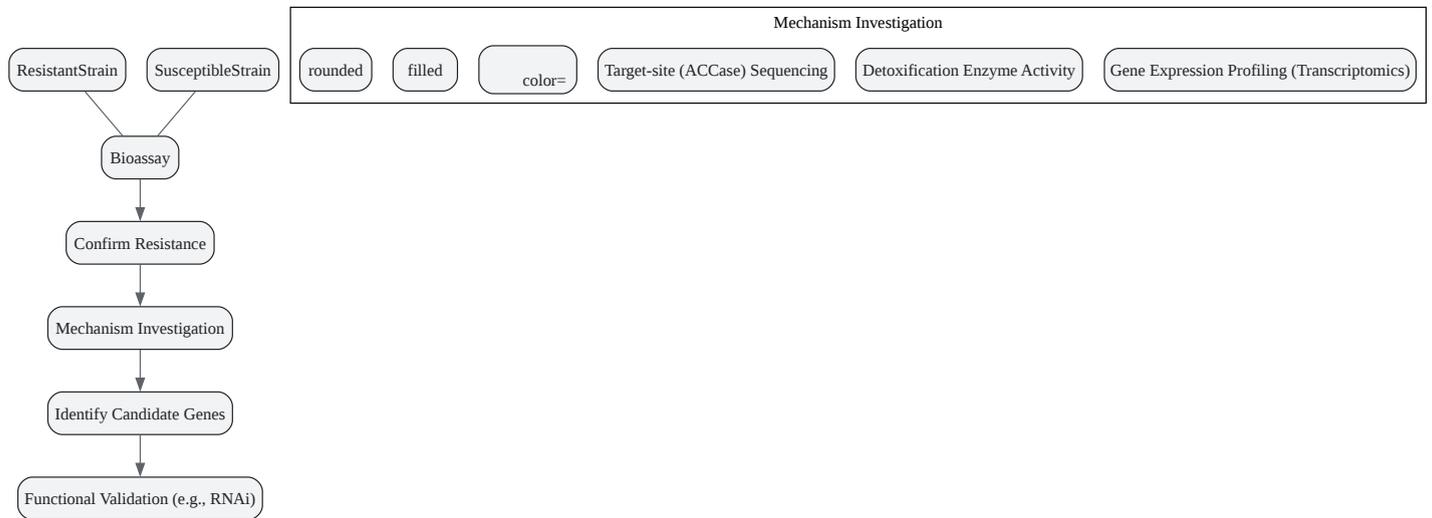


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Emerging Acaricide Resistance

Resistance to **spirodiclofen** has been documented in field populations of mites in several countries, including China, the USA, Germany, Brazil, Turkey, and Iran [2]. Research on the **citrus red mite** (*Panonychus citri*) suggests that resistance can develop through metabolic mechanisms rather than changes in the drug's target site [2].

The diagram below outlines the general workflow for investigating acaricide resistance:



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One key study identified that the **overexpression of a cytochrome P450 gene (CYP385C10)** is involved in **spirodiclofen** resistance in *Panonychus citri*. Researchers confirmed this using **RNA interference (RNAi)**; silencing the CYP385C10 gene significantly increased the mortality of resistant mites when exposed to **spirodiclofen** [2].

Research Limitations and Alternatives

The search results lack the comprehensive, head-to-head experimental data on the environmental toxicity of **spirodiclofen** compared to other acaricides needed for a full comparison guide. Information on crucial aspects like **soil persistence, effects on non-target organisms (e.g., aquatic life, bees), and comparative residue data** is not available in the current search.

For a complete analysis, you may need to:

- **Consult specialized databases** from regulatory agencies like the U.S. EPA and the European Food Safety Authority (EFSA).
- **Perform a systematic literature review** using scientific databases (e.g., Scopus, Web of Science) with precise search terms related to "environmental fate," "ecotoxicity," and "comparative toxicity" of specific acaricides.

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References

1. Preparation of spirodiclofen monoclonal antibody and ... [sciencedirect.com]
2. Biochemical and Molecular Analysis of Field Resistance to ... [pmc.ncbi.nlm.nih.gov]
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